

Application of Isoamyl Salicylate in Fragrance Formulation Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isoamyl salicylate*

Cat. No.: *B1672214*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **isoamyl salicylate** in fragrance formulation studies. This document includes its chemical and physical properties, olfactory profile, and detailed experimental protocols for its evaluation in various applications. The information is intended to guide researchers and professionals in the effective use of this versatile fragrance ingredient.

Introduction to Isoamyl Salicylate

Isoamyl salicylate is an ester widely used in the fragrance industry for its unique and versatile scent profile.^[1] Chemically known as 3-methylbutyl 2-hydroxybenzoate, it is a colorless to pale yellow liquid.^{[1][2]} It is valued for its ability to impart a soft, sweet, and floral character to fragrance compositions, often with herbaceous and balsamic undertones.^{[2][3]} Its stability and blending capabilities make it a staple in a wide range of scented products, from fine fragrances to personal care and household items.^[1]

Physicochemical Properties and Olfactory Profile

A clear understanding of the physicochemical properties and olfactory characteristics of **isoamyl salicylate** is fundamental for its effective application in fragrance formulations.

Table 1: Physicochemical Properties of **Isoamyl Salicylate**

Property	Value	Reference
CAS Number	87-20-7	[1] [2]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1] [2]
Molecular Weight	208.25 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[1] [2]
Boiling Point	277–278 °C	[4]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[5]
Solubility	Insoluble in water; soluble in alcohol and oils	[6]
Purity	Sum of isomers > 99%	[2]

Table 2: Olfactory Profile of **Isoamyl Salicylate**

Olfactory Attribute	Description	Reference
Odor Type	Floral, Sweet, Herbaceous, Balsamic	[2][3]
Odor Description	Sweet, herbaceous floral character with clover-like facets and subtle honey undertones. Often described as orchid-like.	[2][3]
Odor Strength	Moderate (4/10) when evaluated neat, restrained impact in blends (3/10).	[3]
Substantivity	Lasts > 124 hours on a smelling strip.	[3]
Typical Use Level	1-5% in fine fragrances; average use of 2.4% in a perfume compound. Can be used up to 10% of the total fragrance concentrate.	[3]
Common Applications	Essential in orchid, clover, and honeysuckle accords; modifies jasmine and tropical florals. Used in fougère compositions.	[2][3]

Experimental Protocols

The following section details experimental protocols relevant to the study of **isoamyl salicylate** in fragrance formulations.

Stability Testing of Isoamyl Salicylate in a Cosmetic Base

Objective: To evaluate the chemical stability of **isoamyl salicylate** in a representative cosmetic formulation under accelerated and real-time conditions.

Methodology:

- Preparation of Test Samples:
 - Prepare a base cosmetic formulation (e.g., a simple oil-in-water cream or a hydroalcoholic solution).
 - Incorporate **isoamyl salicylate** at a predetermined concentration (e.g., 2% w/w) into the base formulation.
 - Package the samples in appropriate containers (e.g., glass jars with airtight seals).
- Storage Conditions:
 - Accelerated Stability: Store samples in a stability chamber at elevated temperatures (e.g., $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$) and controlled humidity.
 - Real-Time Stability: Store samples under controlled room temperature (e.g., $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$) and humidity.
 - Photostability: Expose samples to controlled UV light to assess the impact of light exposure.
 - Freeze-Thaw Cycling: Subject samples to repeated cycles of freezing and thawing (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for a specified number of cycles.
- Analysis:
 - At specified time points (e.g., 0, 1, 3, and 6 months for accelerated testing; 0, 3, 6, 12, and 24 months for real-time testing), withdraw samples for analysis.
 - Visual Assessment: Evaluate changes in color, clarity, and phase separation.
 - Olfactory Assessment: A trained sensory panel evaluates any changes in the odor profile of the formulation.
 - Quantitative Analysis (GC-MS):

- Extract the fragrance from the cosmetic base using a suitable solvent (e.g., methanol or hexane).
- Analyze the extract using Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **isoamyl salicylate**.
- Compare the concentration at each time point to the initial concentration to determine the percentage of degradation.

Data Presentation: The quantitative data should be summarized in a table showing the percentage of **isoamyl salicylate** remaining at each time point under the different storage conditions.

Table 3: Hypothetical Stability Data for **Isoamyl Salicylate** (2%) in a Cosmetic Cream

Storage Condition	Time Point	Isoamyl Salicylate Remaining (%)
40°C	1 Month	98.5
	3 Months	95.2
	6 Months	91.8
25°C	6 Months	99.1
	12 Months	98.0
	24 Months	96.5
UV Exposure (12h)	12 Hours	97.3
Freeze-Thaw	3 Cycles	99.5

Sensory Evaluation of Isoamyl Salicylate in a Fragrance Accord

Objective: To characterize the sensory impact of **isoamyl salicylate** within a classic fragrance accord (e.g., Fougère).

Methodology:

- Formulation of Test Accords:
 - Create a base Fougère accord without **isoamyl salicylate**.
 - Create variations of the Fougère accord with increasing concentrations of **isoamyl salicylate** (e.g., 1%, 3%, and 5%).
- Sensory Panel:
 - Recruit and train a panel of sensory assessors (typically 8-12 individuals).
 - Familiarize the panelists with the odor attributes to be evaluated.
- Evaluation Procedure:
 - Present the accords to the panelists on smelling strips in a controlled environment (odor-free, well-ventilated room).
 - Ask panelists to rate the intensity of key odor descriptors (e.g., sweet, floral, herbaceous, green, powdery) on a labeled magnitude scale (e.g., 0-10).
 - Ask panelists to provide an overall assessment of the fragrance's pleasantness and character.

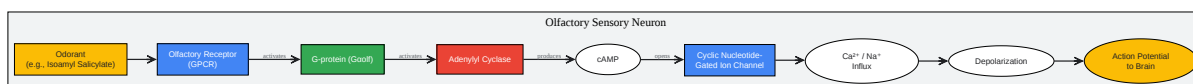
Data Presentation: The mean intensity ratings for each odor descriptor at each concentration of **isoamyl salicylate** should be presented in a table.

Table 4: Hypothetical Sensory Panel Ratings of a Fougère Accord with **Isoamyl Salicylate**

Isoamyl Salicylate Conc.	Sweetness (0-10)	Floralcy (0-10)	Herbaceousness (0-10)	Greenness (0-10)
0%	2.1	1.5	6.8	7.2
1%	3.5	3.2	6.5	6.9
3%	4.8	5.1	6.1	6.5
5%	6.2	6.8	5.7	6.0

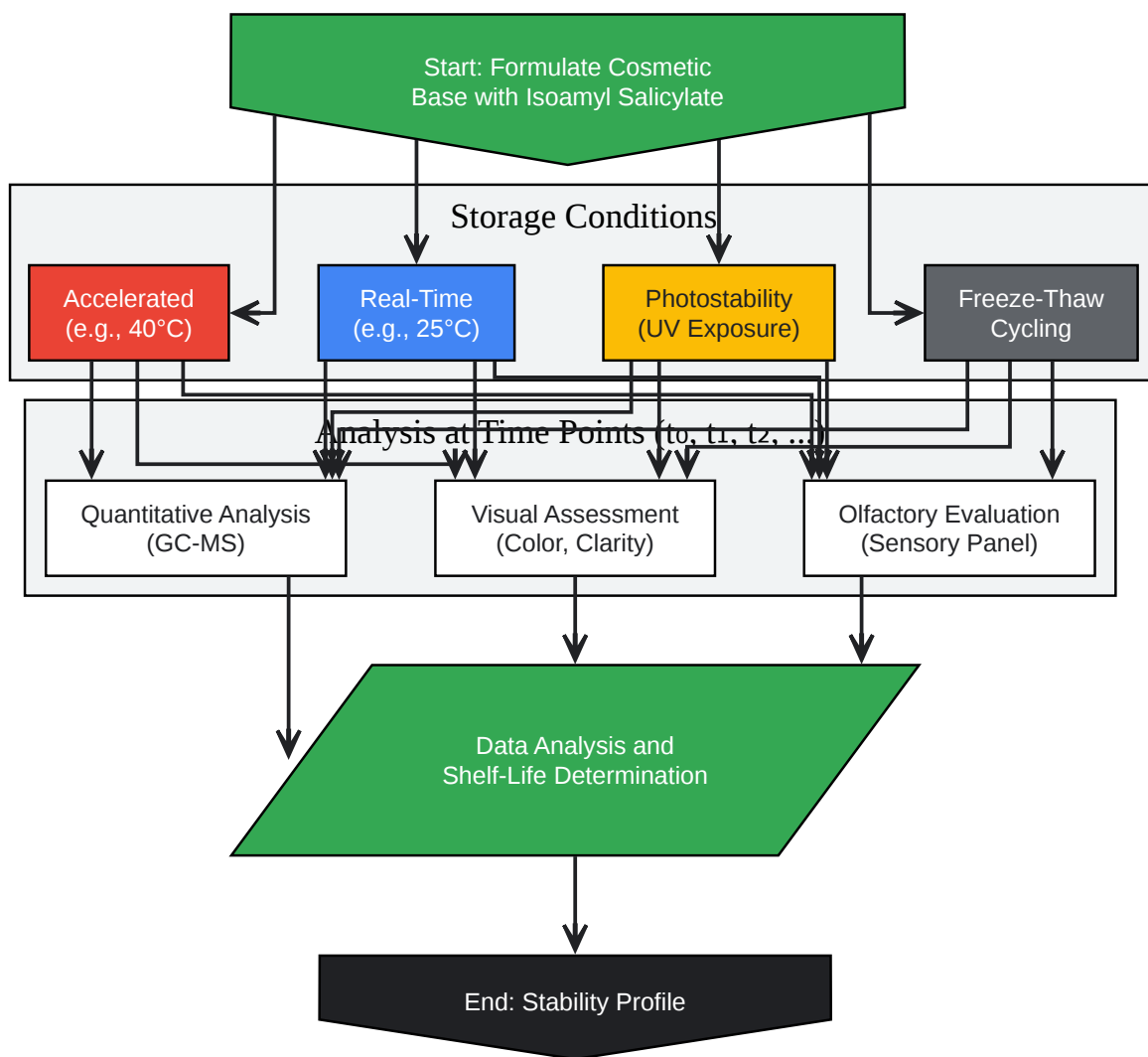
Visualizations

The following diagrams illustrate key concepts and workflows related to the application of **isoamyl salicylate** in fragrance formulation studies.



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Caption: Olfactory Signal Transduction Pathway.



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Caption: Fragrance Stability Testing Workflow.

Conclusion

Isoamyl salicylate is a valuable and versatile ingredient in the perfumer's palette. Its characteristic sweet, floral, and herbaceous aroma, combined with good stability, makes it suitable for a wide array of fragrance applications. The protocols outlined in these notes provide a framework for the systematic evaluation of **isoamyl salicylate** in fragrance formulations, enabling researchers and developers to optimize its use and ensure product

quality and performance. Further research into its behavior in different cosmetic bases and its interaction with other fragrance materials will continue to expand its application in the industry.

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